

Head-to-head comparison of Zegerid and Prevacid on gastric pH control

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Compound of Interest

Compound Name: Zegerid

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Head-to-Head Comparison: Zegerid vs. Prevacid for Gastric pH Control

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective, data-driven comparison of **Zegerid** (immediate-release omeprazole and sodium bicarbonate) and Prevacid (delayed-release lansoprazole) in their capacity to control gastric pH. The information presented is collated from head-to-head clinical studies to assist in research and development decision-making.

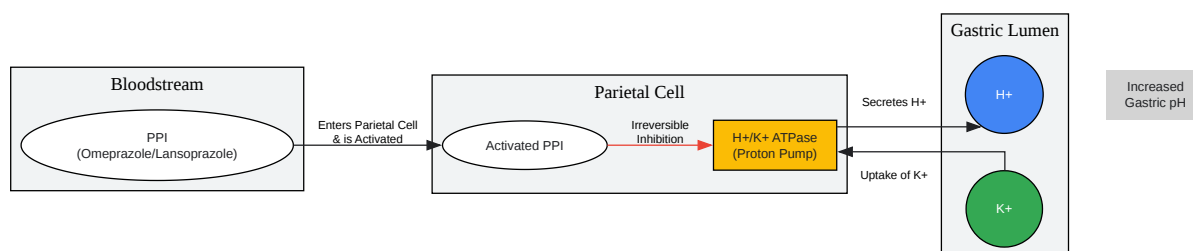
Executive Summary

Zegerid, an immediate-release formulation of the proton pump inhibitor (PPI) omeprazole, demonstrates a more rapid onset of action in elevating intragastric pH compared to Prevacid, a delayed-release formulation of lansoprazole.[1][2][3] Clinical data indicates that **Zegerid** achieves significant gastric acid suppression faster and, at a steady state, maintains a higher intragastric pH for a greater percentage of time over a 24-hour period.[1][2][3] While both drugs are effective at reducing gastric acidity, their pharmacokinetic and pharmacodynamic profiles, dictated by their unique formulations, lead to these notable differences in performance.[4][5]

Mechanism of Action: Proton Pump Inhibition

Both **Zegerid** and Prevacid belong to the class of drugs known as proton pump inhibitors (PPIs). Their primary mechanism involves the irreversible inhibition of the hydrogen-potassium

adenosine triphosphatase (H⁺/K⁺ ATPase) enzyme system, also known as the proton pump, located in the gastric parietal cells.[5] This action is the final step in gastric acid secretion. The key difference lies in their formulation. **Zegerid** combines omeprazole with sodium bicarbonate, which protects the acid-labile omeprazole from degradation in the stomach's acidic environment and promotes its rapid absorption.[4] Prevacid, on the other hand, utilizes an enteric coating to protect the lansoprazole, delaying its release and absorption until it reaches the more alkaline environment of the small intestine.



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Caption: Mechanism of Proton Pump Inhibitors (PPIs).

Quantitative Comparison of Gastric pH Control

The following tables summarize the key pharmacodynamic endpoints from a head-to-head, randomized, crossover study comparing **Zegerid** (immediate-release omeprazole 20 mg/sodium bicarbonate 1100 mg) and Prevacid (delayed-release lansoprazole 15 mg) in healthy adult volunteers.[1][2][3]

Table 1: Onset of Action and Acid Suppression on Day 1

Parameter	Zegerid (IR-OME)	Prevacid (DR-LAN)	Significance
Time to Sustained Inhibition of Acidity	Significantly Faster	Slower	-

Data derived from a study where **Zegerid** showed a statistically significant sustained inhibition of intragastric pH over each 5-minute interval from 10 to 95 minutes on day 1.[\[6\]](#)

Table 2: Gastric pH Control at Steady State (Day 7)

Parameter	Zegerid (IR-OME)	Prevacid (DR-LAN)	p-value
Median 24-h Intra gastric pH	Significantly Higher	Lower	<0.05
Percentage of Time with pH > 4 (24-h)	Significantly Longer	Shorter	0.007
Onset of Significant Difference in Median pH	10-15 min post-dose	-	0.024
Duration of Significant Difference in Median pH	Sustained through 115-120 min	-	0.017

IR-OME: Immediate-Release Omeprazole; DR-LAN: Delayed-Release Lansoprazole.[\[1\]](#)[\[2\]](#)[\[3\]](#)

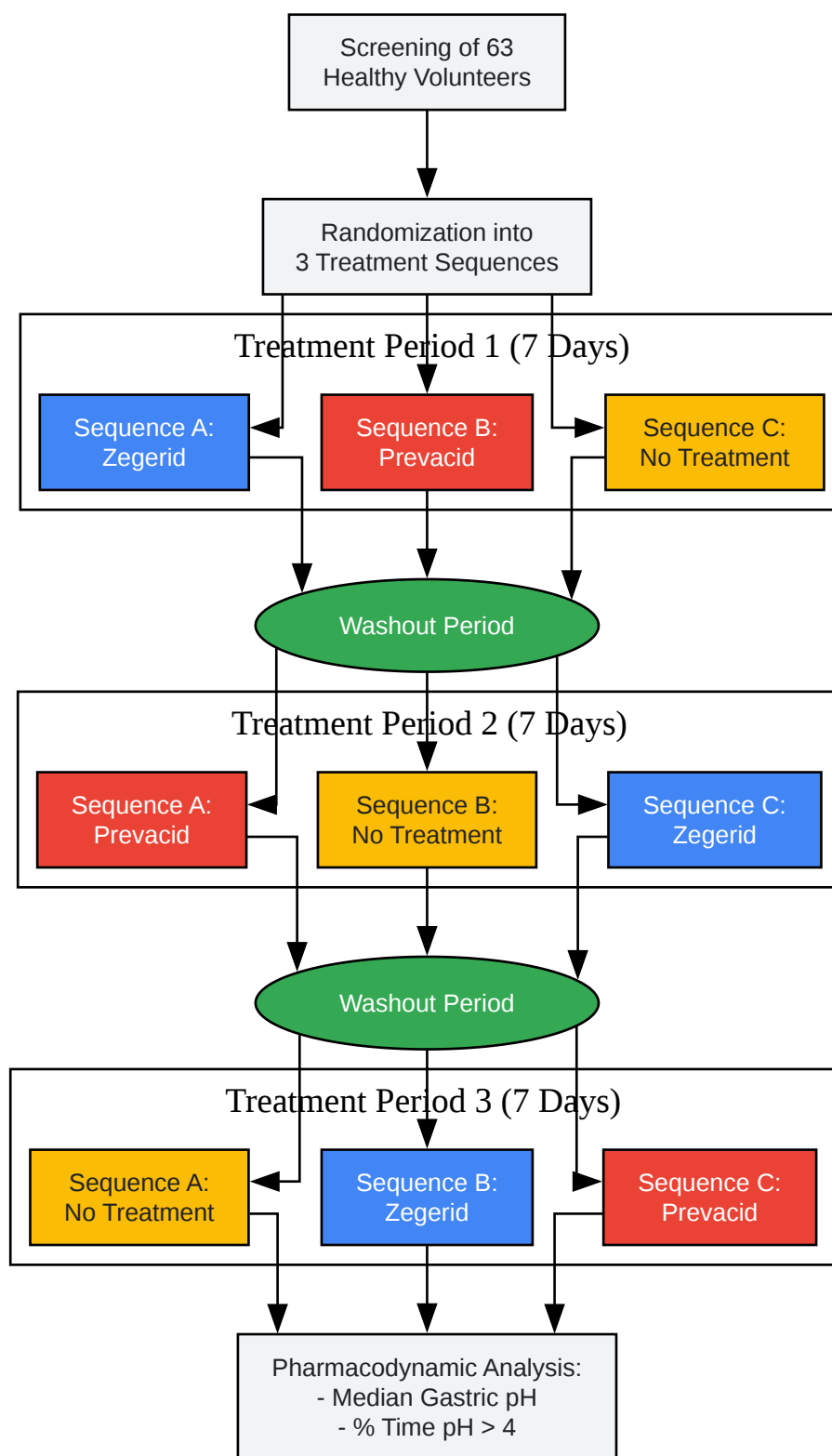
Experimental Protocols

The data presented above was primarily sourced from a single-center, open-label, three-way crossover study.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Study Design:

- Participants: 63 healthy, fasting adult volunteers.[\[1\]](#)[\[2\]](#)
- Treatments:
 - **Zegerid** (immediate-release omeprazole 20 mg/sodium bicarbonate 1100 mg) once daily.
 - Prevacid (delayed-release lansoprazole 15 mg) once daily.
 - No treatment (control).

- Procedure: Subjects were randomized to one of the three treatment arms for a 7-day period. Following a washout period, they "crossed over" to the other treatment arms until each subject had completed all three phases.
- Primary Efficacy Endpoint: The earliest time on day 7 where a statistically significant difference in median intragastric pH was observed between **Zegerid** and Prevacid for three consecutive 5-minute intervals.[1][2]
- Secondary Endpoints: Comparison of the effects of the active treatments on days 1 and 7, including the time to sustained inhibition of gastric acidity and the percentage of time with intragastric pH > 4.[1][2]
- Data Collection: Intragastric pH levels were continuously monitored.



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Caption: Crossover Study Experimental Workflow.

Conclusion

The available clinical data from head-to-head comparisons indicates that **Zegerid** (immediate-release omeprazole/sodium bicarbonate) provides a more rapid and sustained control of intragastric pH compared to Prevacid (delayed-release lansoprazole).^{[1][2][3]} The immediate-release formulation of **Zegerid** facilitates faster absorption of omeprazole, leading to a quicker onset of its acid-suppressing effects.^[7] For research and development contexts where rapid elevation of gastric pH is a critical parameter, **Zegerid** demonstrates a clear pharmacodynamic advantage. While both drugs are effective PPIs, their formulation differences result in distinct profiles of gastric acid control.

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References

- 1. A randomized, crossover pharmacodynamic study of immediate-release omeprazole/sodium bicarbonate and delayed-release lansoprazole in healthy adult volunteers: Full Paper PDF & Summary | Bohrium [bohrium.com]
- 2. A randomized, crossover pharmacodynamic study of immediate-release omeprazole/sodium bicarbonate and delayed-release lansoprazole in healthy adult volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A randomized, crossover pharmacodynamic study of immediate-release omeprazole/sodium bicarbonate and delayed-release lansoprazole in healthy adult volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Zegerid – Proton Pump Inhibitor for Treatment of Heartburn - Clinical Trials Arena [clinicaltrialsarena.com]
- 5. medicaid.nv.gov [medicaid.nv.gov]
- 6. researchgate.net [researchgate.net]
- 7. Challenges of Correlating pH Change with Relief of Clinical Symptoms in Gastro Esophageal Reflux Disease: A Phase III, Randomized Study of Zegerid versus Losec - PMC [pmc.ncbi.nlm.nih.gov]

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